

JNK Inhibitor VIII kinase selectivity profile 72 kinases

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: JNK Inhibitor VIII

CAS No.: 894804-07-0

Cat. No.: S531363

[Get Quote](#)

Biochemical Potency & Selectivity of JNK Inhibitor VIII

JNK Inhibitor VIII (also known as TCS JNK 6o) is a potent ATP-competitive inhibitor designed to target the c-Jun N-terminal kinase family [1] [2].

The table below outlines its published potency against the JNK isoforms and its performance in a broader kinase panel screen.

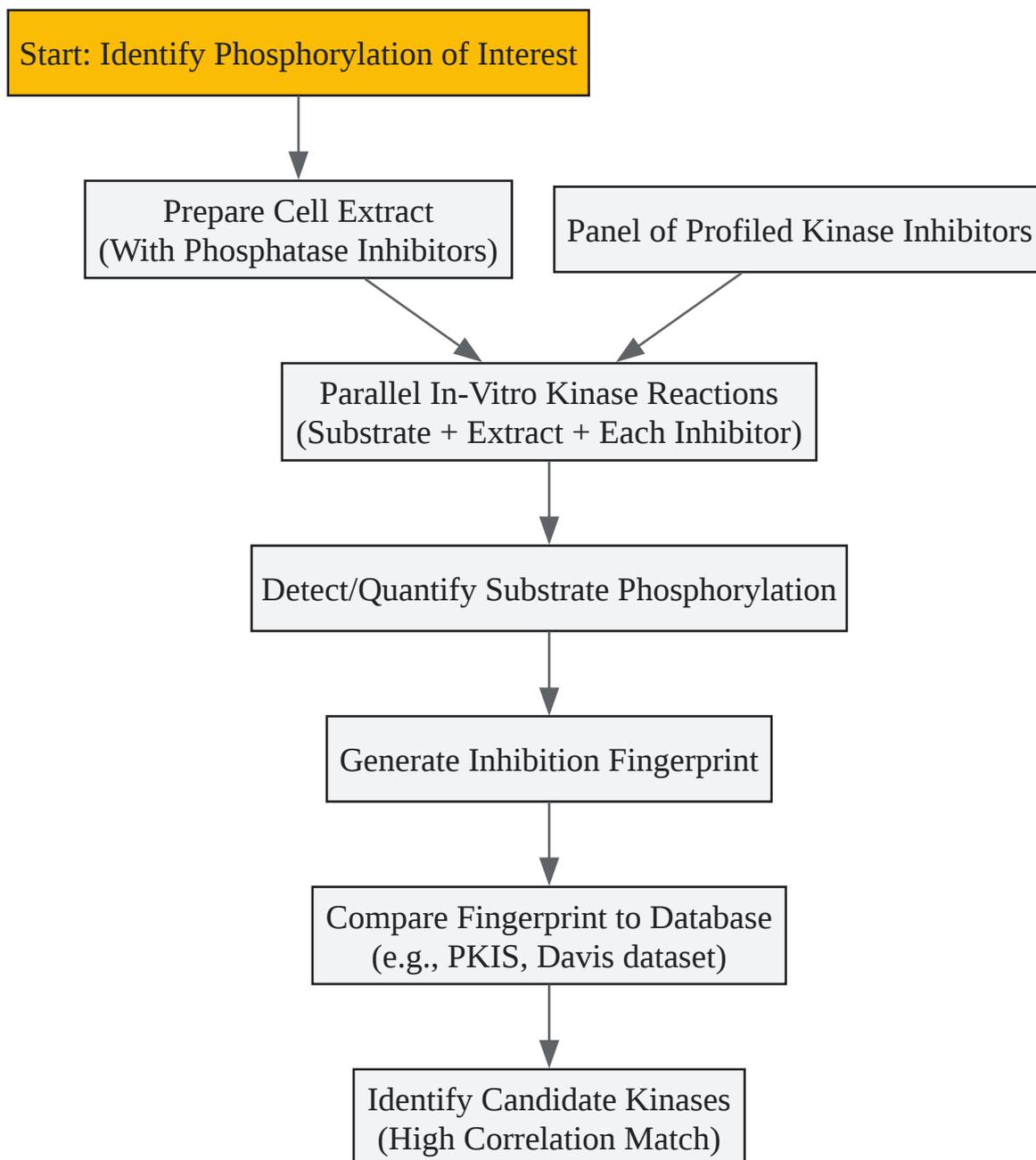
| Kinase Target / Panel | Reported Activity (IC ₅₀ / K _i) | Experimental Context |
|-----------------------|--|--|
| JNK1 | IC ₅₀ = 45 nM; K _i = 2 nM [1] | Cell-free assay [1] |
| JNK2 | IC ₅₀ = 160 nM; K _i = 4 nM [1] | Cell-free assay [1] |
| JNK3 | K _i = 52 nM [1] | Cell-free assay [1] |
| JNK1α1 | 28.1% activity remaining at 0.5 μM [3] | EMD Millipore KinaseProfiler screen (234 kinase panel) [3] |

The data suggests **JNK Inhibitor VIII** is a potent and selective JNK inhibitor, though a full kinome-wide selectivity plot is not available in the searched literature.

Guide to Experimental Profiling Methods

Since a full profile for **JNK Inhibitor VIII** is not publicly available, the following established experimental workflows can guide your own profiling efforts or your evaluation of other inhibitors.

The diagram below illustrates a generalized workflow for determining kinase selectivity, adapted from the **Kinase Inhibitor Profiling to Identify Kinases (KiPIK)** method [4].



Click to download full resolution via product page

Core Methodology Explained [4]:

- **Principle:** This method exploits the unique "inhibition fingerprint" of well-characterized kinase inhibitors. The pattern of how a panel of these inhibitors affects the phosphorylation of your target substrate in a cell extract is used to identify the responsible kinase.
- **Inhibitor Libraries:** Common libraries with extensive pre-profiled data include the **Published Kinase Inhibitor Sets (PKIS1 & PKIS2)** and commercial libraries from companies like EMD Millipore [4].
- **Profiling Assays:** Broad kinase profiling often relies on commercial services that use platforms like the **DiscoverX KINOMEScan**, **EMD Millipore KinaseProfiler**, or **Reaction Biology Kinase Hotspot** [3]. These services can provide quantitative data on a compound's interaction with hundreds of kinases.

Insights for Your Comparison Guide

To objectively compare **JNK Inhibitor VIII** with other alternatives, you may consider the following points:

- **Benchmark Against Other JNK Inhibitors:** For a meaningful comparison, you could include data on other well-known JNK inhibitors.
 - **SP600125:** This was one of the first commercially available JNK inhibitors but is known for its relatively limited selectivity [5].
 - **JNK-IN-8:** A potent, irreversible covalent inhibitor that targets a specific cysteine residue present in all JNK isoforms [6].
 - **Reversible Covalent Inhibitors (e.g., 1aR-IN-8):** Represent a newer generation of inhibitors that form reversible bonds with the target cysteine, which may offer improved resilience against off-target effects and fine-tunable residence time [6].
- **Acknowledge Data Gaps:** It is scientifically rigorous to note that while **JNK Inhibitor VIII** is a potent JNK inhibitor, its comprehensive, publicly available kinome-wide selectivity data is less extensive than for some other tool compounds.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. JNK Inhibitor VIII | JNK inhibitor | Mechanism | Concentration [selleckchem.com]
2. Recent Progress in the Design, Study, and Development of ... [sciencedirect.com]
3. mitogen-activated protein kinase 8 | JNK subfamily [guidetopharmacology.org]
4. Kinase inhibition profiles as a tool to identify ... [nature.com]
5. Inhibitors of c-Jun N-terminal kinases—JunK no more? [sciencedirect.com]
6. Reversible covalent c-Jun N-terminal kinase inhibitors ... [nature.com]

To cite this document: Smolecule. [JNK Inhibitor VIII kinase selectivity profile 72 kinases]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531363#jnk-inhibitor-viii-kinase-selectivity-profile-72-kinases>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com